

Introduction: The Significance of 1-Benzothiophene-3-carbaldehyde in Modern Research

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Benzothiophene-3-carbaldehyde

Cat. No.: B160397

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1-Benzothiophene-3-carbaldehyde, a derivative of the sulfur-containing heterocyclic compound benzothiophene, is a pivotal building block in medicinal chemistry and material science.^{[1][2]} Its structural motif is a key scaffold in the synthesis of a wide array of biologically active compounds, including potential anticancer, anti-inflammatory, and antimicrobial agents.^{[2][3]} The benzothiophene nucleus is valued for its low toxicity and high bioavailability in resulting molecules.^[1] As a versatile intermediate, this compound is frequently utilized in the development of novel therapeutic agents and advanced organic materials, making a thorough understanding of its safe handling paramount for researchers in the field.^{[4][5][6]} This guide provides a comprehensive overview of the safety protocols, handling procedures, and emergency responses necessary for the responsible use of **1-Benzothiophene-3-carbaldehyde** in a laboratory setting.

Compound Identification and Physicochemical Properties

A foundational aspect of safe laboratory practice is a clear understanding of the physical and chemical characteristics of the substances being handled.

Property	Value	Source(s)
IUPAC Name	1-benzothiophene-3-carbaldehyde	[7]
Synonyms	Benzo[b]thiophene-3-carboxaldehyde, 3-Formylbenzo[b]thiophene	[7][8][9]
CAS Number	5381-20-4	[4][7][10]
Molecular Formula	C ₉ H ₆ OS	[4][7][10]
Molecular Weight	162.21 g/mol	[4][7]
Appearance	Yellow to brown crystalline powder	[9][10]
Melting Point	53-58 °C	[4][9][10]
Boiling Point	303.2 ± 15.0 °C at 760 mmHg; 166 °C at 20 mmHg	[4][5][10]
Flash Point	>110 °C (>230 °F)	[9][10]
Density	~1.3 g/cm ³	[4][9]
Solubility	Soluble in organic solvents such as chloroform and dichloromethane.	[10]

Hazard Identification and Toxicological Profile

Understanding the potential hazards is critical for implementing appropriate safety measures. While some sources classify **1-Benzothiophene-3-carbaldehyde** as non-hazardous under GHS, a significant portion of reports indicate potential health risks that must be addressed.[7][9]

GHS Hazard Classification:

Based on aggregated data, the following hazards are associated with this compound[7][11]:

- Skin Irritation (Category 2): Causes skin irritation.[7][11]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[7][11][12]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[7][11][13]
- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[11][14]

Primary Routes of Exposure:

- Inhalation: Inhaling the dust can lead to respiratory tract irritation.[15]
- Skin Contact: Direct contact can cause skin irritation.[15]
- Eye Contact: The compound is a serious eye irritant.[12][15]
- Ingestion: Ingestion may cause irritation to mucous membranes and is considered harmful. [11][12]

At present, there is no data available regarding the carcinogenic, mutagenic, or reproductive toxicity of **1-Benzothiophene-3-carbaldehyde**. [11] The chemical, physical, and toxicological properties have not been thoroughly investigated, warranting a cautious approach. [11]

Comprehensive Safety and Handling Protocol

A systematic approach to handling **1-Benzothiophene-3-carbaldehyde** is essential to minimize exposure and ensure a safe laboratory environment.

Engineering Controls: The First Line of Defense

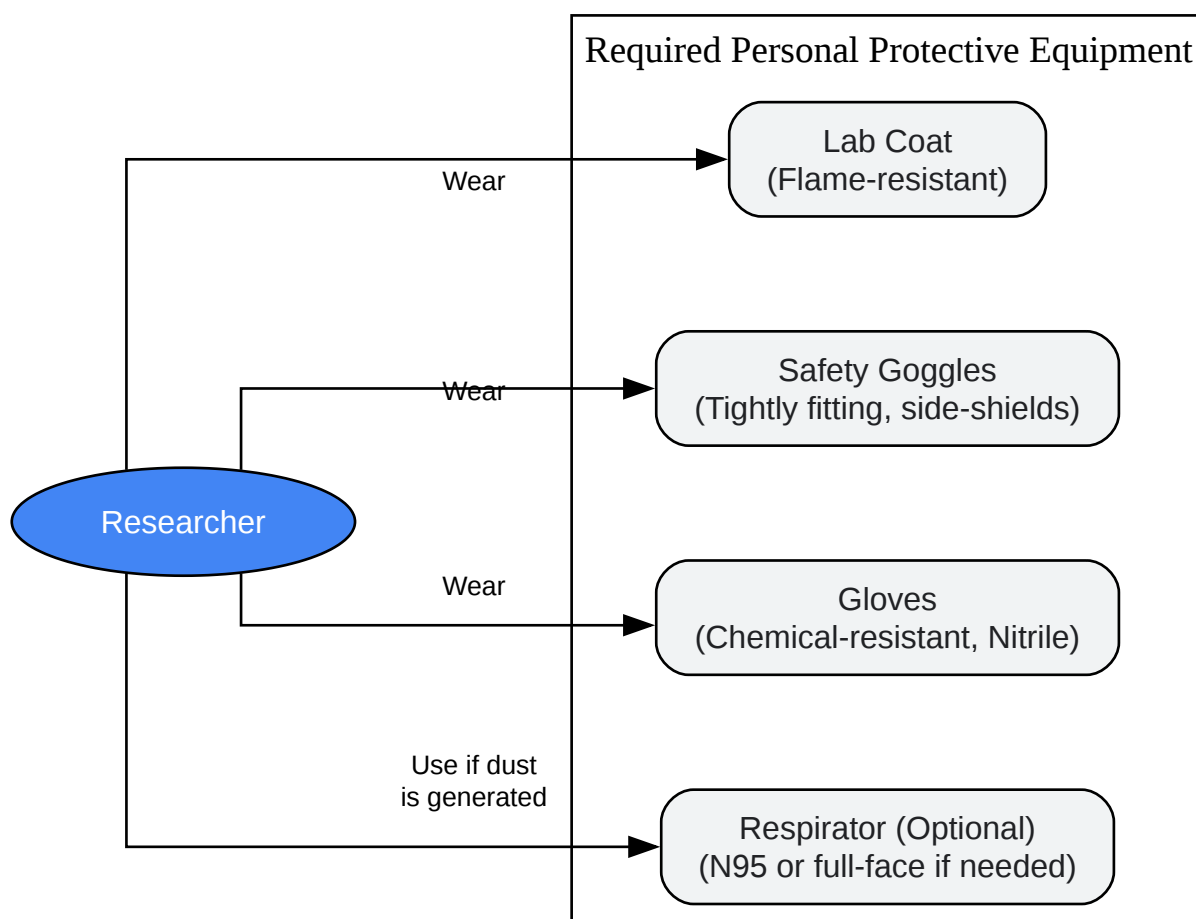
The primary method for controlling exposure to hazardous chemicals is through robust engineering controls.

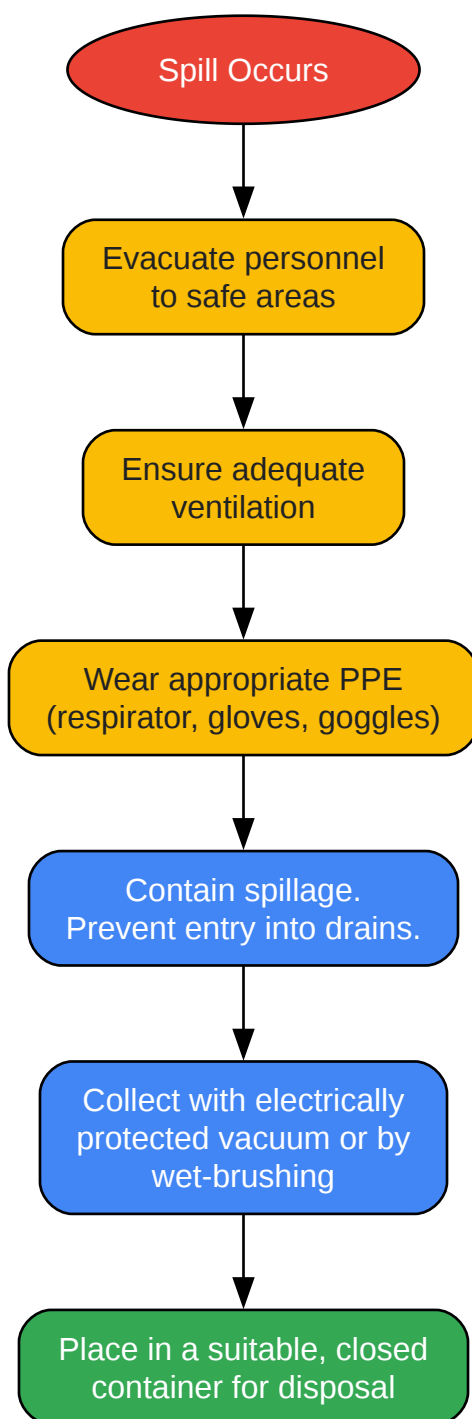
- Ventilation: All handling of **1-Benzothiophene-3-carbaldehyde** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. [8][11] This is crucial to prevent the accumulation of dust and vapors in the breathing zone of the operator.

- Safety Stations: An eyewash station and a safety shower must be readily accessible in any laboratory where this compound is used.[\[15\]](#)

Personal Protective Equipment (PPE): The Essential Barrier

The use of appropriate PPE is mandatory to prevent direct contact with the chemical.[\[16\]](#)





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Caption: Decision workflow for responding to a spill.

In the event of a spill, evacuate personnel to a safe area. [8] Ensure adequate ventilation and remove all sources of ignition. [11] Wearing full PPE, contain the spillage and prevent it from entering drains. [8][11] Collect the material using a method that avoids dust generation, such as

wet-brushing or with an electrically protected vacuum cleaner, and place it in a suitable, closed container for disposal. [11]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. [8][11] A water spray can be used to cool unopened containers. [11]* Specific Hazards: The compound may emit toxic fumes of carbon oxides and sulfur oxides under fire conditions. [11]* Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [8][11]

Role in Synthesis and Associated Considerations

1-Benzothiophene-3-carbaldehyde is a versatile starting material. [5] It undergoes various reactions, such as phosphine-free palladium coupling to form 2-arylbenzo[b]thiophenes and other electrophilic substitution reactions. [5][17] When planning such syntheses, it is imperative to conduct a full risk assessment that includes not only the starting material but also all reagents, solvents, intermediates, and potential byproducts. The reaction conditions (e.g., temperature, pressure) can significantly alter the risk profile of the experiment.

Conclusion

1-Benzothiophene-3-carbaldehyde is an invaluable tool in the arsenal of the modern medicinal and materials chemist. Its potential for creating novel and impactful molecules is significant. However, this potential can only be safely realized through a disciplined and informed approach to its handling. By integrating the principles of robust engineering controls, diligent use of personal protective equipment, and adherence to established safe handling and emergency protocols, researchers can confidently and responsibly harness the synthetic power of this important compound.

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- To cite this document: BenchChem. [Introduction: The Significance of 1-Benzothiophene-3-carbaldehyde in Modern Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160397#safety-and-handling-of-1-benzothiophene-3-carbaldehyde]

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